

An In-depth Technical Guide to the Chemical Structure of Aphidicolin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aphidicolin*

Cat. No.: *B1665134*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aphidicolin is a tetracyclic diterpenoid antibiotic that has garnered significant interest in the scientific community for its potent and specific inhibitory effects on eukaryotic DNA polymerase α and δ .^{[1][2]} Isolated from the fungus *Cephalosporium aphidicola* and subsequently from other fungi such as *Nigrospora oryzae*, this complex natural product serves as a crucial tool in cell biology for cell cycle synchronization and as a lead compound in the development of antiviral and antineoplastic agents.^[3] Its unique mode of action, which involves the reversible blockage of the cell cycle at the early S phase, is intrinsically linked to its intricate three-dimensional chemical structure.^[3] This guide provides a comprehensive overview of the chemical architecture of **aphidicolin**, including its physicochemical properties, a detailed experimental protocol for a key structural study, and a visualization of its biosynthetic pathway.

Core Chemical Structure

Aphidicolin possesses a novel tetracyclic diterpenoid ring system, the aphidicolane skeleton.^[4] Its structure was unambiguously confirmed through single-crystal X-ray diffraction. The systematic IUPAC name for **aphidicolin** is (3R,4R,4aR,6aS,8R,9R,11aS,11bS)-4,9-bis(hydroxymethyl)-4,11b-dimethyltetradecahydro-8,11a-methanocyclohepta[a]naphthalene-3,9-diol.^[3]

The core structure is characterized by:

- A rigid tetracyclic framework composed of a trans-decalin ring system fused to a bicyclo[3.2.1]octane moiety.
- Eight stereocenters, including two contiguous all-carbon quaternary centers, which define its specific three-dimensional conformation.
- Four hydroxyl groups, which are crucial for its biological activity. These include a primary and a secondary hydroxyl group at C17/18 and C3, respectively, and a tertiary hydroxyl group at C16. Hydrogen bonding interactions involving the C3, C17, and C18 hydroxyl groups are critical for its binding to DNA polymerase α .

Physicochemical and Spectroscopic Data

The biological and pharmacological utility of **aphidicolin** is underpinned by its specific physicochemical properties. The following tables summarize the key quantitative data for this molecule.

Table 1: General and Physicochemical Properties of Aphidicolin

Property	Value	Reference(s)
Chemical Formula	C ₂₀ H ₃₄ O ₄	[3][5]
Molecular Weight	338.48 g/mol	[3][6]
CAS Number	38966-21-1	[5][6]
Appearance	White to off-white solid powder	[7][8]
Melting Point	227-233 °C	[9]
Optical Rotation	[α] _D ²⁷ = +12° (c = 1 in methanol)	
pKa	Not available in literature; lacks strongly ionizable groups.	

Table 2: Solubility of Aphidicolin

Solvent	Solubility	Reference(s)
Water	Poorly soluble/Insoluble	
DMSO	≥ 25 mM (up to 10 mg/mL)	[6][8]
Methanol	Soluble	[6]
Ethanol	Soluble (1 mg/mL)	[8]

Table 3: Spectroscopic Data for Aphidicolin

Spectroscopic Technique	Data	Reference(s)
Mass Spectrometry (LC-MS)	Precursor Ion ($[M+H]^+$): 339.25296 m/z Precursor Ion ($[M+Na]^+$): 361.23493 m/z	[9]
^1H NMR	Full assignment not available in reviewed literature.	
^{13}C NMR	Full assignment not available in reviewed literature.	

Key Experimental Protocol: Crystallization of the DNA Polymerase α -DNA/RNA-Aphidicolin Ternary Complex

Understanding the precise mechanism of action of **aphidicolin** at the atomic level was achieved through the X-ray crystallographic analysis of its complex with its biological target, DNA polymerase α (Pol α). The following protocol details the methodology used to obtain crystals of this ternary complex, as described by Baranovskiy et al. (2014).[10]

Objective: To crystallize the catalytic core of human Pol α in a ternary complex with an RNA-primed DNA template and **aphidicolin** for X-ray diffraction analysis.

Materials:

- Purified catalytic core of human Pol α

- RNA-primed DNA template
- **Aphidicolin** stock solution (15 mM in DMSO)
- Dialysis buffer: 10 mM Tris-HCl (pH 7.7), 0.1 M KCl, 1% glycerol, 1 mM DTT
- Complex formation buffer: Dialysis buffer containing 36 μ M RNA-primed DNA template, 3.6 mM $MgCl_2$, and 60 μ M **aphidicolin**
- Crystallization solution: 100 mM KCl, 12.5 mM $MgCl_2$, 25 mM Na-cacodylate (pH 6.5), 6% 2-propanol, 2 mM tris(2-carboxyethyl)phosphine
- Cryoprotectant solution: 100 mM KCl, 10 mM $MgCl_2$, 25 mM Na-cacodylate (pH 6.5), 5.6% 2-propanol, 10% polyethylene glycol 200, 10% ethylene glycol

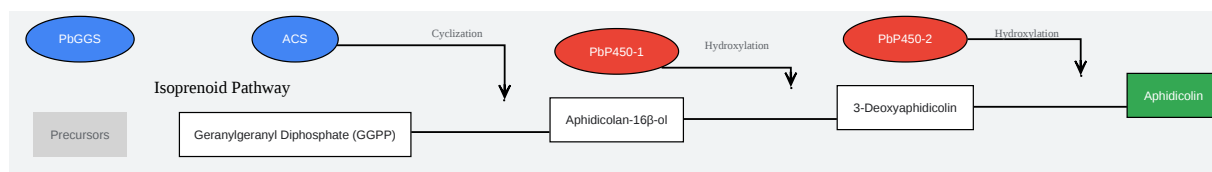
Procedure:

- Protein Preparation: The purified Pol α sample (15 μ M) is dialyzed against the dialysis buffer.
- Complex Formation: The dialyzed Pol α sample is mixed with the complex formation buffer. The final mixture contains Pol α , the RNA-primed DNA template, $MgCl_2$, and **aphidicolin**.
- Concentration: The resulting ternary complex solution is concentrated 10-fold.
- Crystallization: The concentrated complex is used for crystallization trials. Diffraction-quality crystals are obtained at 295 K using the crystallization solution.
- Cryoprotection and Data Collection: Crystals are soaked in the cryoprotectant solution for a few seconds and then flash-cooled in a dry nitrogen stream at 100 K. Complete diffraction datasets are collected using synchrotron X-rays.[\[10\]](#)

Biosynthetic Pathway of Aphidicolin

The biosynthesis of **aphidicolin** in fungi such as *Phoma betae* proceeds from the general isoprenoid pathway. A dedicated gene cluster is responsible for the conversion of the universal diterpene precursor, geranylgeranyl diphosphate (GGPP), into **aphidicolin** through a series of enzymatic steps.[\[11\]](#) The key enzymes involved are a geranylgeranyl diphosphate synthase

(PbGGS), a terpene synthase (aphidicolan-16 β -ol synthase, ACS), and two cytochrome P450 monooxygenases (PbP450-1 and PbP450-2).[11]



[Click to download full resolution via product page](#)

Caption: Biosynthetic pathway of **Aphidicolin** from GGPP.

Conclusion

The chemical structure of **aphidicolin** is a testament to the intricate biosynthetic machinery of fungi and provides a fascinating case study in the relationship between molecular architecture and biological function. Its rigid, stereochemically complex tetracyclic core, adorned with strategically positioned hydroxyl groups, is perfectly tailored for high-affinity binding to the active site of B-family DNA polymerases. The data and protocols presented in this guide offer a foundational resource for researchers engaged in the study of DNA replication, cell cycle regulation, and the development of novel therapeutics based on this remarkable natural product. Further exploration into the total synthesis and derivatization of **aphidicolin**, guided by the structural insights available, holds promise for the creation of new and improved inhibitors with enhanced pharmacological properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Aphidicolin inhibits DNA synthesis by DNA polymerase alpha and isolated nuclei by a similar mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. peerj.com [peerj.com]
- 5. ias.ac.in [ias.ac.in]
- 6. Aphidicolin | DNA Polymerase | Tocris Bioscience [tocris.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. organicchemistrydata.org [organicchemistrydata.org]
- 9. researchgate.net [researchgate.net]
- 10. Structural basis for inhibition of DNA replication by aphidicolin - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Cloning of a gene cluster responsible for the biosynthesis of diterpene aphidicolin, a specific inhibitor of DNA polymerase alpha - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Aphidicolin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665134#exploring-the-chemical-structure-of-aphidicolin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com